

# Technical Master File: (E/Z)-2-Bromo-2-butene

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## Compound of Interest

Compound Name: 2-Bromo-2-butene

CAS No.: 3017-71-8

Cat. No.: B1588726

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Document Type: Technical Whitepaper & Application Guide Scope: Physical Properties, Stereoselective Synthesis, and Spectroscopic Identification Version: 2.0 (Current State of Art)

## Executive Summary

In the realm of fragment-based drug discovery (FBDD) and total synthesis, **2-bromo-2-butene** serves as a critical vinyl halide scaffold. However, its utility is often compromised by the commercial prevalence of isomeric mixtures. The distinct steric and electronic profiles of the (E)- and (Z)- isomers dictate their reactivity in palladium-catalyzed cross-couplings and lithium-halogen exchange reactions. This guide delineates the physical and spectroscopic properties required to isolate, identify, and utilize these isomers with high fidelity.

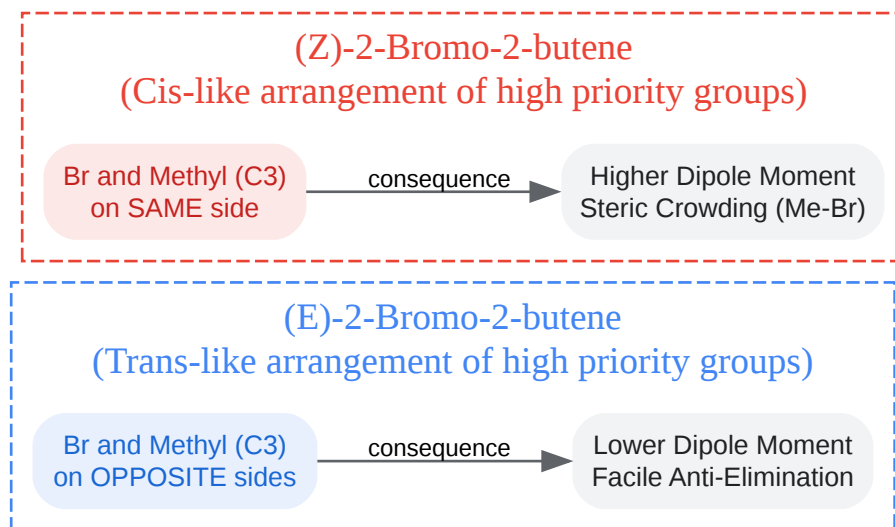
## Chemical Identity & Stereochemical Architecture

The geometric isomerism of **2-bromo-2-butene** arises from the restricted rotation around the C2=C3 double bond. The definition of Entgegen (E) and Zusammen (Z) follows Cahn-Ingold-Prelog (CIP) priority rules:

- C2: Bromine (Priority 1) vs. Methyl (Priority 2).
- C3: Methyl (Priority 1) vs. Hydrogen (Priority 2).

## Structural Visualization

The following diagram illustrates the spatial arrangement and the resulting steric/electronic vectors.



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Caption: Stereochemical divergence showing the opposing vectors in the E-isomer versus the steric congestion in the Z-isomer.

## Physical Properties Matrix

The physical constants of these isomers are deceptively similar, making separation by simple distillation difficult but not impossible using high-efficiency fractionating columns.

| Property             | (Z)-2-Bromo-2-butene | (E)-2-Bromo-2-butene | Technical Insight                                                                                        |
|----------------------|----------------------|----------------------|----------------------------------------------------------------------------------------------------------|
| CAS Number           | 3017-68-3            | 3017-71-8            | Always verify CoA; generic CAS 13294-71-8 refers to the mixture.                                         |
| Boiling Point        | 94 °C (lit.)         | 91–92 °C (lit.)      | The (Z)-isomer typically boils higher due to a larger net dipole moment enhancing intermolecular forces. |
| Density (25°C)       | 1.332 g/mL           | 1.331 g/mL           | Density gradient is insufficient for separation.                                                         |
| Refractive Index ( ) | 1.459                | 1.461                | Useful for quick purity checks of distilled fractions.                                                   |
| Dipole Moment        | High (> 1.5 D)       | Low (< 1.0 D)        | The vector sum of C-Br and C-CH <sub>3</sub> dipoles is additive in (Z) and subtractive in (E).          |
| Solubility           | Organic solvents     | Organic solvents     | Miscible in Et <sub>2</sub> O, THF, DCM; immiscible in water.                                            |

\*Note: Literature values vary based on pressure and purity. The key takeaway is the narrow (<3°C), necessitating >40 theoretical plates for distillation separation.

## Spectroscopic Authentication (NMR)

Standard 1D

<sup>1</sup>H NMR can be ambiguous without authentic standards. The most robust method for assignment is NOE (Nuclear Overhauser Effect) spectroscopy.

## <sup>1</sup>H NMR Chemical Shift Strategy (CDCl<sub>3</sub>)

Both isomers display three distinct signals:

- Vinylic Proton (  $\delta$  6.5-6.8 ): Quartet (splitting by adjacent methyl).
- Allylic Methyl (  $\delta$  1.9-2.1 ): Doublet (splitting by vinyl proton).
- Vinylic Methyl (  $\delta$  1.2-1.4 ): Singlet (geminal to Bromine).

## Diagnostic Logic

- The (Z)-Isomer: The two methyl groups are on the same side (cis).

- NOE Signal: Strong enhancement between

and

.

- The (E)-Isomer: The

is on the same side as the Bromine; the

is on the same side as

.

- NOE Signal: Strong enhancement between

and

.

## Stereoselective Synthesis Protocol

Isolating isomers from a commercial mixture is inefficient. The "Gold Standard" for obtaining pure (Z)-**2-bromo-2-butene** is the Bromoboration of Propyne, followed by protonolysis. This method guarantees stereochemical integrity (>98% Z).

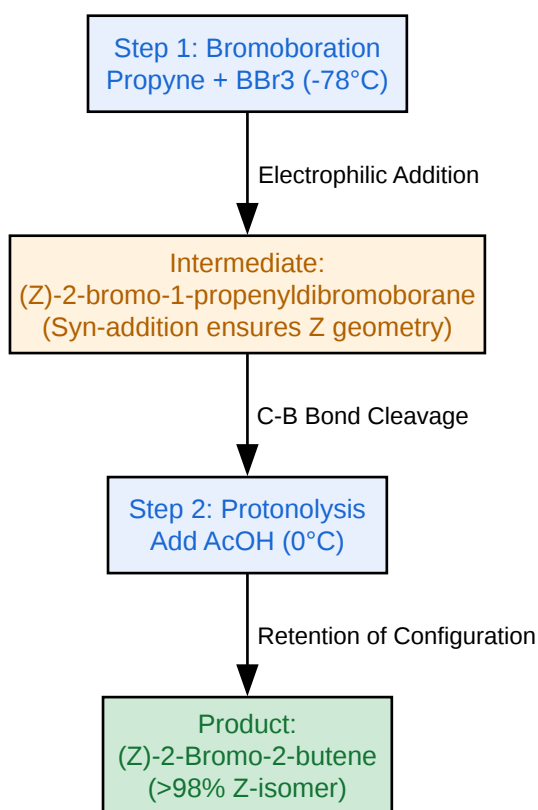
### Protocol: Synthesis of (Z)-2-Bromo-2-butene

Objective: Synthesis of high-purity (Z)-isomer via syn-addition.

Reagents:

- Propyne (gas)
- Tribromoborane ( )
- Acetic Acid (AcOH)
- Dichloromethane (DCM)

Workflow Diagram:



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Caption: Stereoselective route to (Z)-**2-bromo-2-butene** utilizing the syn-addition mechanism of boron tribromide.

#### Experimental Procedure:

- Setup: Flame-dry a 500 mL Schlenk flask under Argon.
- Solvent: Charge with anhydrous DCM (200 mL) and cool to -78 °C.
- Reagent A: Condense Propyne (1.1 eq) into the flask.
- Reagent B: Add (1.0 eq) dropwise. The Lewis acidic boron coordinates to the alkyne, followed by syn-delivery of Br and B.
- Protonolysis: Warm to 0 °C and treat with glacial Acetic Acid (3.0 eq). The C-B bond is cleaved with retention of configuration.

- Workup: Wash with  
  
, dry over  
  
, and concentrate.
- Purification: Distill at atmospheric pressure (target bp ~94 °C).

## Reactivity Profile & Handling

Understanding the reactivity differences is crucial for process safety and yield optimization.

### A. Elimination Reactions (Dehydrohalogenation)[1]

- (E)-Isomer: Undergoes anti-elimination (E2 mechanism) rapidly to form 2-butyne. The H and Br are anti-periplanar (180°), the ideal geometry for orbital overlap.[1]
- (Z)-Isomer: Requires syn-elimination (or isomerization first), which is kinetically much slower and energetically unfavorable.[1]
  - Application: If your reaction produces 2-butyne too fast, you likely have the (E)-isomer.

### B. Metal-Halogen Exchange

Both isomers undergo Lithium-Halogen exchange (with

-BuLi or

-BuLi) with retention of configuration at low temperatures (<-78 °C).

- Caution: The resulting vinyl lithium species are configurationally stable at -78 °C but can isomerize if warmed.

## References

- Negishi, E., et al. (2009). Highly Regio- and Stereoselective Synthesis of (Z)-Trisubstituted Alkenes via Propyne Bromoboration. Organic Letters.
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- Sigma-Aldrich. (2025).[4] Safety Data Sheet: **2-Bromo-2-butene**.

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## Sources

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